

Personal protective equipment for handling 2-Benzylaniline

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Essential Safety and Handling Guide for 2-Benzylaniline

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Benzylaniline** (CAS No: 28059-64-5). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

2-Benzylaniline is classified as a hazardous substance. Adherence to the following PPE guidelines is mandatory to minimize exposure risk.

Hazard Classification:

- Signal Word: Warning[1][2]
- Hazard Statements:
 - H315: Causes skin irritation[1][2][3]
 - H319: Causes serious eye irritation[1][2][3]
 - H335: May cause respiratory irritation[1][2][3]



- Primary Routes of Exposure: Inhalation, skin contact, eye contact, ingestion.
- Target Organs: Respiratory system[1][2]

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Purpose
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., Nitrile).	To prevent skin contact and irritation.[1][2][4][5]
Eye Protection	Use chemical safety goggles or glasses.[1][2][4]	To protect against splashes and eye irritation.[1][2][3][5]
Face Protection	A face shield should be worn in addition to goggles when there is a significant risk of splashing.[4][6]	To provide full-face protection from splashes.
Respiratory Protection	Use a NIOSH-approved N95 dust mask or a respirator if ventilation is inadequate or when handling fine powders.[1]	To prevent inhalation and respiratory tract irritation.[7]
Body Protection	Wear a fully buttoned lab coat and closed-toe shoes.[4][6]	To protect skin and clothing from contamination.[5][7]

Chemical and Physical Properties

Understanding the properties of **2-Benzylaniline** is crucial for safe handling and storage.



Property	Value
CAS Number	28059-64-5[1][2]
Molecular Formula	C13H13N[8][9]
Molecular Weight	183.25 g/mol [1][8][9]
Appearance	Solid[1]
Melting Point	49-54 °C[1][2]
Boiling Point	172-173 °C at 12 mmHg[1][2]
Flash Point	113 °C (235.4 °F) - closed cup[1][2]
Storage Class	11 - Combustible Solids[1][2]

Operational and Disposal Plans A. Handling and Storage Protocol

Step 1: Preparation

- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[5]
- Work in a well-ventilated area, preferably within a chemical fume hood.[5]
- Confirm all required PPE is available and in good condition.

Step 2: Handling

- Avoid direct contact with skin and eyes.[5]
- Do not breathe in dust or vapors.[5]
- Wash hands thoroughly with soap and water after handling the substance.[5]

Step 3: Storage

• Store in a tightly closed container in a dry, cool, and well-ventilated area.[5]



- Store locked up and away from incompatible materials, such as strong oxidizing agents.[5][7]
- Label the container clearly with the chemical name and associated hazards.

B. Spill Response Protocol

Step 1: Evacuate and Secure

- Immediately alert others in the vicinity.
- If the spill is large or in a poorly ventilated area, evacuate the lab.
- Isolate the spill area to prevent spreading.[10]

Step 2: Assess and Prepare

- Wear the appropriate PPE as listed above, including respiratory protection.
- Do not attempt to clean a large spill without proper training and equipment.

Step 3: Contain and Clean

- For solid spills, carefully sweep up the material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[5]
- Use an absorbent material for liquid spills before collecting them into a waste container.
- Clean the spill area with a suitable solvent, followed by soap and water.

Step 4: Decontamination

- Dispose of all contaminated materials (including PPE) as hazardous waste.
- Wash hands and any exposed skin thoroughly after cleanup.

C. Disposal Plan

All 2-Benzylaniline waste and contaminated materials must be treated as hazardous waste.



- Dispose of the chemical waste in a designated, properly labeled, and sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose
 of it down the drain.[5][11]
- Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.

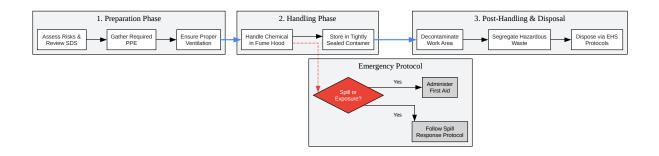
D. First Aid and Emergency Procedures

Exposure Route	Immediate Action Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[5]
Skin Contact	Remove contaminated clothing immediately.[12] Wash affected skin with large amounts of soap and water for at least 15 minutes.[5][12] If skin irritation occurs, seek medical attention.[5]
Inhalation	Move the person to fresh air at once.[5][12] If breathing is difficult or has stopped, provide artificial respiration. Keep the person warm and at rest.[12] Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting.[5] If the person is conscious, rinse their mouth with water.[13] Seek immediate medical attention.[5]

Workflow Visualization

The following diagram illustrates the standard operating procedure for handling **2-Benzylaniline**, from initial preparation to final waste disposal.





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Caption: Workflow for Safe Handling of **2-Benzylaniline**.

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